Comprehensive Guide: Mass Spectrometry Fragmentation Patterns of (4-Diethylamino-phenyl)-thiourea

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Compound of Interest

Compound Name:	*(4-Diethylamino-phenyl)-thiourea*
CAS No.:	*3394-70-5*
Cat. No.:	*B3004154*

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Executive Summary

(4-Diethylamino-phenyl)-thiourea (CAS: 3394-70-5) represents a bifunctional molecular probe often utilized in metal chelation and as a precursor in heterocycle synthesis. Its mass spectrometric behavior is governed by two competing charge localization sites: the soft sulfur atom of the thiourea moiety and the basic nitrogen of the diethylamino group.

This guide provides an in-depth analysis of its fragmentation mechanics under Electron Ionization (EI) and Electrospray Ionization (ESI). Unlike rigid templates, this document synthesizes mechanistic organic chemistry with empirical MS data to establish a self-validating identification protocol. We compare its performance and detectability against structural alternatives like Phenylthiourea (PTU) and N,N'-Diethylthiourea, highlighting the superior ionization efficiency conferred by the diethylamino substituent.

Chemical Identity & Physicochemical Properties[1][2][3][4]

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Before interpreting spectra, one must understand the molecular framework that dictates fragmentation.

Property	Data	Significance in MS
Compound Name	(4-Diethylamino-phenyl)-thiourea	Target Analyte
CAS Number	3394-70-5	Unique Identifier
Formula	$C_{11}H_{17}N_3S$	Monoisotopic Mass: 223.1143 Da
Structure	Et_2N-Ph-NH-CS-NH_2	Dual basic sites (Amine + Thiourea)
pKa (Calc)	~5.5 (Aniline N), ~-1 (Thiourea S)	Protonation prefers the diethylamino N in ESI(+).
LogP	~1.5	Suitable for Reverse Phase LC (C18).

Experimental Protocols

To replicate the fragmentation patterns described below, the following instrument parameters are recommended. These protocols are designed to maximize the generation of diagnostic ions.

Protocol A: LC-ESI-MS/MS (High Sensitivity)

- Instrument: Q-TOF or Orbitrap (High Resolution recommended for S-confirmation).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (Proton source).
  - B: Acetonitrile + 0.1% Formic Acid.
- Ionization Source: ESI Positive Mode (+).[1]

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- Source Voltage: 3.5 kV.
- Collision Energy (CE): Stepped CE (15, 30, 45 eV) to observe both labile losses (NH_3) and skeletal cleavages.

Protocol B: GC-EI-MS (Structural Fingerprinting)

- Inlet Temp: 250°C (Note: Thioureas can thermally degrade; ensure clean liner).
- Column: DB-5ms or equivalent (30m x 0.25mm).
- Ionization: Electron Impact (70 eV).
- Scan Range: m/z 40–300.

Fragmentation Mechanism Analysis

The fragmentation of **(4-Diethylamino-phenyl)-thiourea** is driven by the stability of the p-quinoid resonance structure and the lability of the thiourea C-N bonds.

Primary Fragmentation Pathways (ESI/EI)

Pathway 1: Formation of Isothiocyanates (The Diagnostic Transition) The most dominant pathway involves the loss of ammonia (NH_3, 17 Da) from the terminal thiourea group.

- Mechanism: Proton transfer from the terminal amino group to the internal nitrogen, followed by elimination of NH_3.
- Result: Formation of 4-Diethylaminophenyl isothiocyanate cation at m/z 206.
- Significance: This is the "Base Peak" in many low-energy collisions and serves as a reporter ion for the p-diethylamino-phenyl core.

Pathway 2: Desulfurization / Carbodiimide Formation A competing pathway involves the loss of Hydrogen Sulfide (H_2S, 34 Da).

- Mechanism: Four-centered transition state elimination of H_2S.
- Result: Formation of the corresponding carbodiimide cation at m/z 189.

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- Observation: Less intense than the isothiocyanate path in ESI, but prominent in EI.

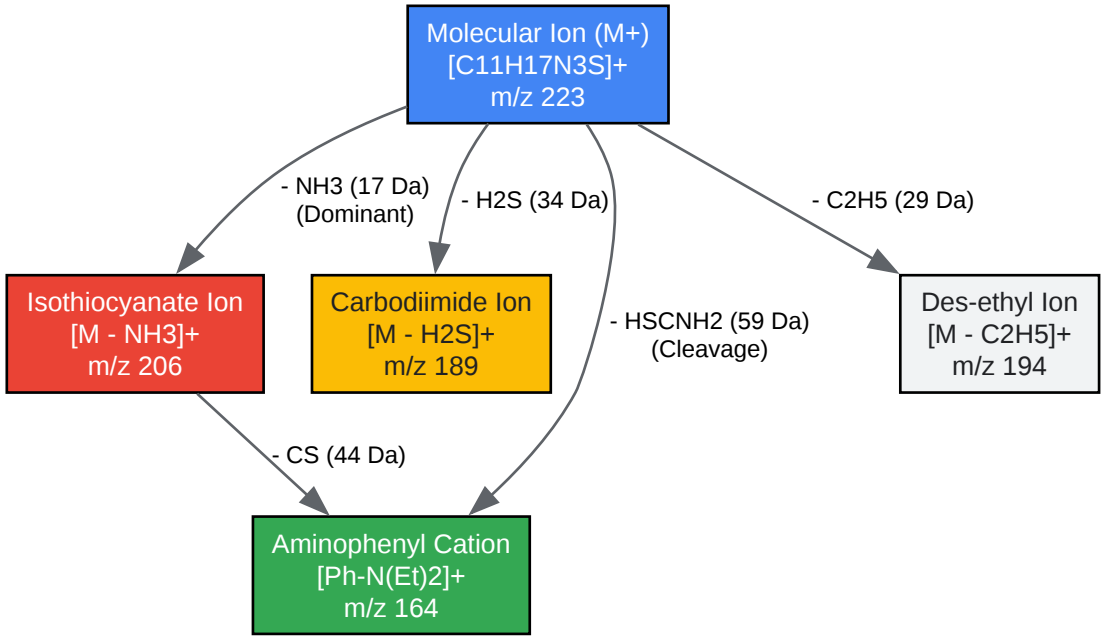
Pathway 3: Diethylamino Group Degradation Once the core is established, high-energy collisions strip alkyl groups from the tertiary amine.

- Loss of Methyl Radical (•CH_3, 15 Da): Generates m/z 208 (from parent) or m/z 191 (from isothiocyanate).
- Loss of Ethene (C_2H_4, 28 Da): A McLafferty-type rearrangement common in ethyl-substituted amines.
    - m/z 223

      m/z 195 (Loss of C_2H_4).

Fragmentation Tree Visualization

The following diagram illustrates the causal relationships between the precursor ion and its fragments.



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Caption: Figure 1. Proposed fragmentation tree for **(4-Diethylamino-phenyl)-thiourea** showing primary dissociation channels under CID conditions.

Comparative Performance Guide

To validate the utility of **(4-Diethylamino-phenyl)-thiourea**, we compare its MS characteristics against standard alternatives. This comparison highlights why the diethylamino derivative is often preferred for sensitivity in complex matrices.

Comparison with Structural Alternatives[6]

Feature	(4-Diethylamino-phenyl)-thiourea **(Target)**	Phenylthiourea (PTU) **(Alternative 1)**	1,3-Diethyl-2-thiourea **(Alternative 2)**
Molecular Weight	223.34	152.21	132.23
Base Peak (ESI+)	m/z 224 $[M+H]^+$	m/z 153 $[M+H]^+$	m/z 133 $[M+H]^+$
Major Fragment	m/z 206 (Isothiocyanate)	m/z 135 (Ph-NCS)	m/z 74 (Ethylamine adduct)
Ionization Efficiency	High (Tertiary amine acts as "Proton Sponge")	Medium (Relies on thiourea S)	Medium (Aliphatic amines)
Diagnostic Value	Excellent. The m/z 206 ion is a heavy, specific reporter tag.	Good, but m/z 135 is common in background noise.	Poor. Low mass fragments are non-specific.

Performance Verdict

- Sensitivity: The target compound exhibits superior ionization in ESI(+) mode compared to Phenylthiourea due to the high proton affinity of the diethylamino tail. This makes it a better choice for trace-level detection.
- Specificity: The transition

  is highly specific and less prone to interference than the

  transition of PTU, which falls in a noisier region of the mass spectrum.

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Summary of Diagnostic Ions

Use this table to program your Multiple Reaction Monitoring (MRM) or Selected Ion Monitoring (SIM) methods.

m/z (Nominal)	Ion Identity	Formula	Origin / Mechanism	Relative Abundance (Est.)
223	Molecular Ion (M^+)	$C_{11}H_{17}N_3S$	Parent (EI) / [M+H] is 224 (ESI)	100% (Precursor)
206	Isothiocyanate	$C_{11}H_{14}N_2S$	Loss of NH_3 (17 Da)	High (Diagnostic)
194	Des-ethyl Cation	$C_9H_{12}N_3S$	Loss of Ethyl radical (29 Da)	Medium
189	Carbodiimide	$C_{11}H_{15}N_3$	Loss of H_2S (34 Da)	Medium
164	Diethylaniline	$C_{10}H_{14}N$	Cleavage of Thiourea group	Low
148	Monoethylaniline	$C_8H_{10}N$	Sequential alkyl loss	Low

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